

"sodium hexametaphosphate" CAS number and molecular weight

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Compound of Interest

Compound Name: SODIUM
HEXAMETAPHOSPHATE

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An In-depth Technical Guide to Sodium Hexametaphosphate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **sodium hexametaphosphate** (SHMP), a versatile inorganic polymer. It covers its fundamental chemical and physical properties, synthesis methodologies, mechanisms of action, and applications relevant to research and development, with a focus on providing actionable data and protocols for a scientific audience.

Core Properties and Identification

Sodium hexametaphosphate is a salt with the chemical formula $\text{Na}_6[(\text{PO}_3)_6]$.^[1] However, the commercial product is typically a mixture of polymeric metaphosphates, more accurately termed sodium polymetaphosphate.^{[1][2]} It is widely recognized for its role as a sequestrant, emulsifier, dispersing agent, and food additive (E number E452i).^{[1][3]}

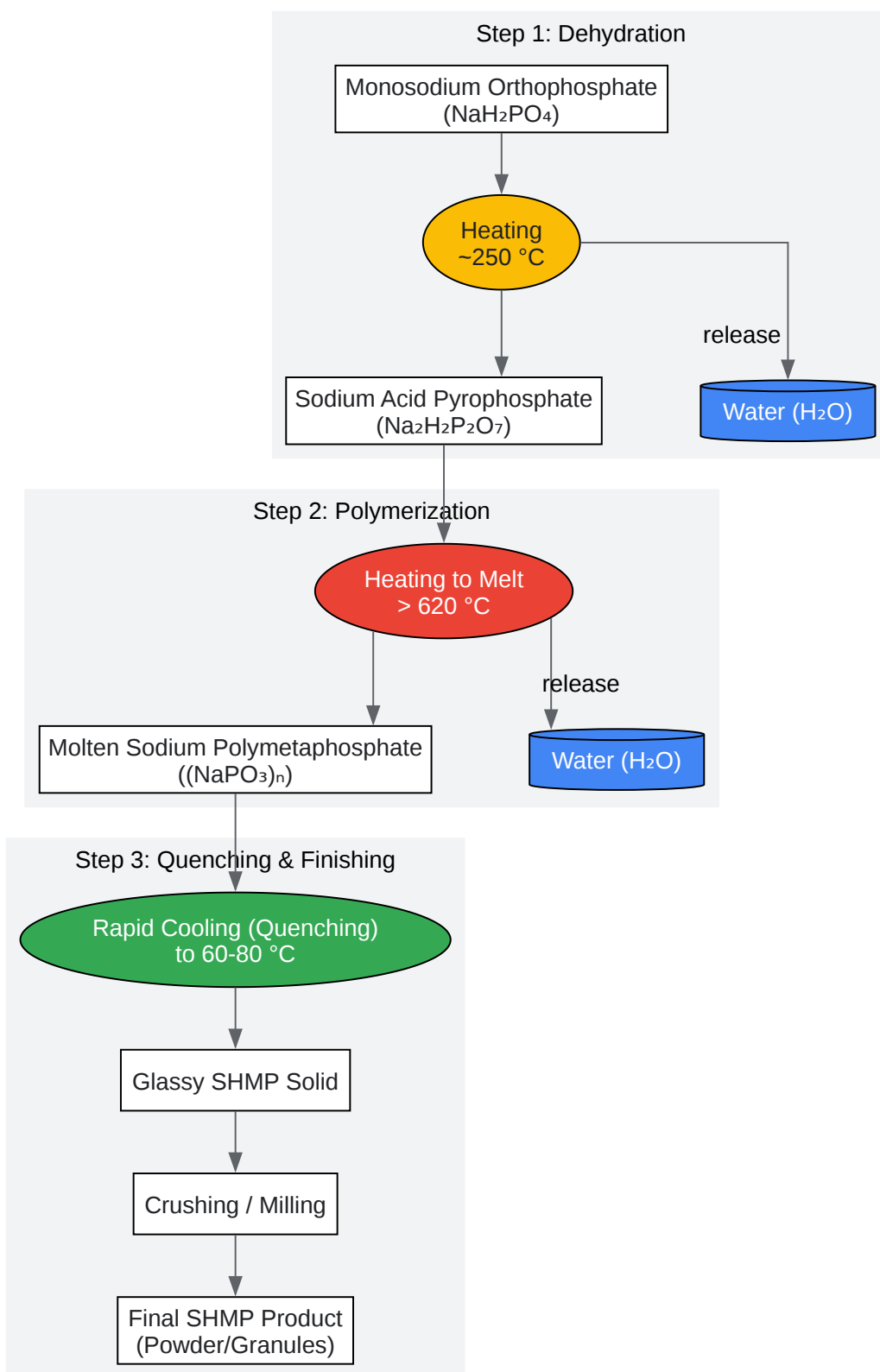
For ease of reference, the key quantitative properties of **sodium hexametaphosphate** are summarized in the table below.

Property	Value	Citations
CAS Number	10124-56-8 (hexamer); 68915-31-1 (polymetaphosphate mixture)	[1] [4] [5] [6] [7]
Molecular Formula	(NaPO ₃) ₆ or Na ₆ P ₆ O ₁₈	[1] [7] [8]
Molecular Weight	611.77 g/mol	[1] [5] [7]
Appearance	White, odorless, crystalline powder or glassy solid	[3] [8] [9]
Density	~2.48 g/cm ³	[1] [10]
Melting Point	628 °C (1,162 °F)	[1] [6]
Boiling Point	1,500 °C (2,730 °F)	[1] [5]
Solubility in Water	Soluble	[1] [2]
Solubility in Organic Solvents	Insoluble	[1] [2]
pH (1% solution)	~5.8 - 7.0	[4] [8]

Synthesis and Production

Sodium hexametaphosphate is synthesized through the thermal condensation of a sodium phosphate precursor. Several methods exist, with the most common starting from monosodium orthophosphate.

The diagram below illustrates the primary pathway for the industrial production of **sodium hexametaphosphate** from monosodium orthophosphate.



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Caption: Synthesis of **Sodium Hexametaphosphate**.

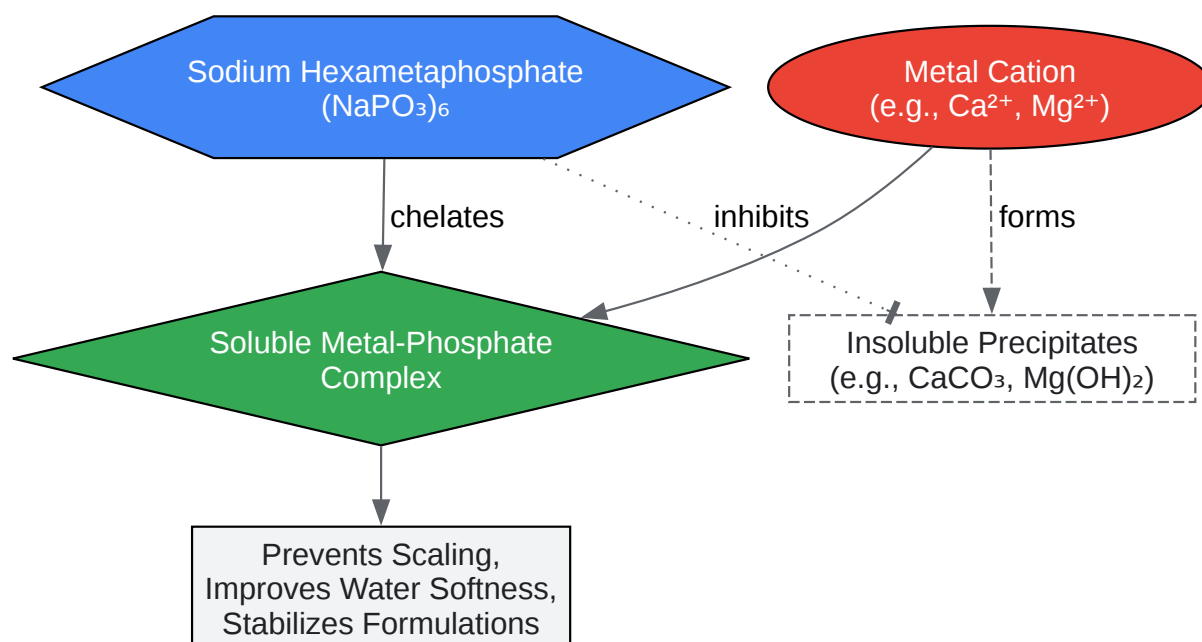
This protocol describes the synthesis of SHMP from monosodium orthophosphate.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[11\]](#)

- Starting Material: Monosodium orthophosphate (NaH_2PO_4).
- Step 1: Dehydration to Pyrophosphate:
 - Place a measured quantity of NaH_2PO_4 into a high-temperature resistant crucible (e.g., porcelain or graphite).
 - Heat the crucible to approximately 250 °C. This can be done in a muffle furnace.
 - Maintain this temperature until the evolution of water ceases, indicating the conversion to sodium acid pyrophosphate ($\text{Na}_2\text{H}_2\text{P}_2\text{O}_7$). The reaction is: $2\text{NaH}_2\text{PO}_4 \rightarrow \text{Na}_2\text{H}_2\text{P}_2\text{O}_7 + \text{H}_2\text{O}$.[\[1\]](#)
- Step 2: Polymerization to Hexametaphosphate:
 - Increase the furnace temperature to above 620 °C (typically 650-700 °C) to melt the sodium acid pyrophosphate.[\[9\]](#)[\[11\]](#)
 - Continue heating until the melt is clear and bubble formation has stopped. This signifies the completion of the polymerization reaction: $3\text{Na}_2\text{H}_2\text{P}_2\text{O}_7 \rightarrow (\text{NaPO}_3)_6 + 3\text{H}_2\text{O}$.[\[1\]](#)
- Step 3: Quenching:
 - Rapidly cool (quench) the molten glass from over 650 °C to between 60-80 °C.[\[9\]](#) This is a critical step to obtain the amorphous, glassy form of SHMP. This can be achieved by pouring the melt onto a chilled metal plate.
- Step 4: Finishing:
 - Once cooled, the resulting glassy solid can be crushed, milled, or pulverized to obtain the desired particle size for the final product.

Mechanism of Action & Applications

SHMP's functionality stems from its structure as a polyphosphate anion, which allows it to act as a potent chelating agent (sequestrant) and a highly effective dispersing agent.[\[3\]](#)

The primary mechanism of SHMP is its ability to form stable, soluble complexes with divalent and trivalent metal cations, particularly Ca^{2+} , Mg^{2+} , and Fe^{3+} . [3][12]



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Caption: Chelation action of **Sodium Hexametaphosphate**.

This chelating action is crucial in:

- **Water Treatment:** It acts as a water softener by sequestering calcium and magnesium ions, preventing the formation of mineral scale and inhibiting corrosion in pipes and boilers. [10][13]
- **Food Industry:** In foods, it prevents discoloration and off-flavors by binding metal ions that can catalyze oxidation. It also improves texture and stability in dairy products, processed meats, and beverages. [1][3]
- **Drug Development:** As an excipient, it can stabilize formulations by preventing the precipitation of active pharmaceutical ingredients (APIs) with polyvalent cations.

- **Dispersing Agent:** SHMP is widely used as a deflocculant to break down aggregates of clay and other soil types for particle size analysis.[\[1\]](#)[\[14\]](#)
- **Flotation Processes:** In mineral processing, SHMP acts as a depressant and dispersant. It can prevent the adsorption of hydrophilic precipitates (like $\text{Mg}(\text{OH})_2$) onto the surface of valuable minerals (e.g., chalcopyrite), thereby improving flotation recovery.[\[15\]](#)[\[16\]](#)
- **Biological Research:** Recent studies have explored SHMP's role in biological systems. It has been shown to induce calcium signaling in mammalian oocytes, suggesting it can influence cellular processes.[\[17\]](#) It also exhibits antimicrobial activity, particularly against Gram-positive bacteria, by increasing cell wall permeability.[\[18\]](#)

Experimental Protocols for Analysis and Application

This method determines the phosphate content, which is a measure of SHMP purity.[\[19\]](#)

- **Sample Preparation:**
 - Dry approximately 10 g of SHMP at 110 °C overnight and cool in a desiccator.
 - Accurately weigh 1.0 g of the dried sample and dissolve it in 25 mL of distilled water.
 - Transfer the solution to a 500 mL volumetric flask and dilute to the mark with distilled water.
- **Hydrolysis and Precipitation:**
 - Pipette exactly 25 mL of the sample solution (containing ~50 mg SHMP) into a 500 mL beaker.
 - Add 5 mL of concentrated nitric acid and stir.
 - Add 220 mL of distilled water pre-heated to 60 °C and stir. Let stand for 10 minutes.
 - Add 10 g of purified ammonium nitrate and stir to dissolve.
 - At 50 °C, add 100 mL of a freshly prepared 10% (w/v) ammonium molybdate solution. Stir vigorously with a glass rod for 10 minutes. Let stand for 30 minutes to allow the

ammonium phosphomolybdate precipitate to form.

- Filtration and Washing:
 - Filter the precipitate through Whatman No. 40 filter paper.
 - Wash the precipitate with 10 mL of 2N nitric acid, followed by a 1% potassium nitrate solution until the filtrate is no longer acidic (tested with litmus paper).
- Titration:
 - Transfer the filter paper and precipitate back to the beaker.
 - Dissolve the precipitate in a known excess volume of standardized 1N sodium hydroxide (e.g., 60 mL).
 - Add a few drops of phenolphthalein indicator.
 - Titrate the excess NaOH with standardized 1N sulfuric acid until the pink color disappears.
- Calculation:
 - Calculate the volume of 1N NaOH consumed by the precipitate.
 - Each mL of 1N NaOH is equivalent to 0.003086 g of P_2O_5 .
 - Calculate the percentage of P_2O_5 in the original sample.

This protocol outlines the general use of SHMP in preparing soil or ceramic suspensions for analysis.[\[14\]](#)

- Preparation of Dispersing Solution:
 - Prepare a stock solution by dissolving SHMP in deionized water. A common concentration is around 50 g per liter of solution.[\[14\]](#)
- Sample Preparation:
 - Weigh a known amount of the solid sample (e.g., soil, clay).

- Add the sample to a beaker containing a specific volume of the SHMP dispersing solution.
- Dispersion:
 - Agitate the suspension vigorously using a mechanical shaker, ultrasonic bath, or high-speed stirrer for a predetermined time (e.g., 15-30 minutes) to ensure complete particle de-agglomeration.
- Analysis:
 - Immediately introduce the dispersed sample into the particle size analyzer (e.g., laser diffraction instrument) for measurement. The SHMP will keep the particles suspended and separated during the analysis.

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